

# Managing the high volatility and flammability of carbon disulfide

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# Technical Support Center: Managing Carbon Disulfide

This guide provides essential safety information and troubleshooting protocols for researchers, scientists, and drug development professionals working with **carbon disulfide** (CS<sub>2</sub>). Given its high volatility and flammability, strict adherence to safety measures is critical.

# Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with carbon disulfide?

A1: **Carbon disulfide** is a highly flammable liquid and vapor with a very low autoignition temperature.[1][2] Its vapors can be ignited by hot surfaces such as steam pipes, light bulbs, or static electricity.[1][2][3] It is also highly volatile, and its heavy vapors can travel considerable distances to an ignition source and flash back.[1][4] Additionally, it is toxic and can be absorbed through the skin.[2][5]

Q2: What are the appropriate storage conditions for **carbon disulfide**?

A2: **Carbon disulfide** should be stored in a cool, dry, well-ventilated area, away from heat, sparks, and open flames.[1][6][7] It should be stored in tightly closed containers, and for added safety, it can be stored under an inert gas like nitrogen or under water.[1][8] All storage



containers must be properly grounded and bonded to prevent the buildup of static electricity.[1] [6]

Q3: What personal protective equipment (PPE) is required when handling **carbon disulfide**?

A3: Appropriate PPE includes chemical-resistant gloves (Polyvinyl Alcohol, Viton®, or SilverShield®/4H® are recommended), protective clothing, and chemical safety goggles.[1][6] In case of insufficient ventilation, a NIOSH-approved respirator is necessary.[1][4] All PPE should be inspected before use.

Q4: Can I dispose of small amounts of carbon disulfide down the drain?

A4: No, you should never dispose of **carbon disulfide** down the drain.[1] It is insoluble in water and denser than water, meaning it will sink and can create a fire or explosion hazard in the sewer system.[2][3] All **carbon disulfide** waste, including contaminated materials, must be disposed of as hazardous waste according to local, state, and federal regulations.[1][7]

Q5: What should I do in the event of a small carbon disulfide spill?

A5: For a small spill, immediately evacuate the area and eliminate all ignition sources.[1][6] If you are trained and it is safe to do so, absorb the spill with a non-combustible material like vermiculite, dry sand, or earth.[1][2] Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal as hazardous waste.[1][2][6] Ensure the area is well-ventilated.[1]

### **Troubleshooting Guides**

# Scenario 1: A container of carbon disulfide has been left open in the fume hood.

- Immediate Action: Do not approach the fume hood. Immediately alert others in the laboratory and evacuate the area.
- Eliminate Ignition Sources: From a safe distance, shut off any potential ignition sources in the vicinity.
- Ventilation: Ensure the laboratory's ventilation system is operating correctly.



- Wait and Monitor: Allow the fume hood to ventilate the vapors. If your laboratory has a combustible gas detector, use it to monitor the vapor concentration from a safe distance.
- Safe Re-entry: Only re-enter the laboratory when the vapor concentration is confirmed to be at a safe level.
- Secure the Container: Once safe, close the container of carbon disulfide.
- Review Procedures: Conduct a safety review to understand why the container was left open and reinforce proper handling procedures.

# Scenario 2: A strong odor of carbon disulfide is detected in the laboratory.

- Immediate Action: Do not attempt to locate the source of the odor. Immediately evacuate the laboratory, alerting everyone as you leave.
- Isolate the Area: Close the doors to the laboratory to contain the vapors.
- Emergency Services: Contact your institution's emergency services or the local fire department and inform them of a potential carbon disulfide leak.
- Provide Information: Be prepared to provide the emergency response team with the location
  of the laboratory and any known details about the quantity and storage of carbon disulfide.
- Do Not Re-enter: Do not re-enter the laboratory until it has been declared safe by emergency personnel.

## **Quantitative Data**



Property	Value	Source
Flash Point	-30°C (-22°F)	[2][3][9]
Autoignition Temperature	90°C (194°F)	[2][9]
Lower Explosive Limit (LEL)	1.0%	[2][9][10]
Upper Explosive Limit (UEL)	50%	[2][9][10]
Vapor Density (Air = 1)	2.63 - 2.67	[2][9]
Boiling Point	46.3°C (115.3°F)	[2][9][10]
Specific Gravity (Water = 1)	1.263	[2][9]

## **Experimental Protocols**

### Protocol 1: General Use of Carbon Disulfide as a Solvent

Objective: To safely use **carbon disulfide** as a solvent for a chemical reaction.

#### Methodology:

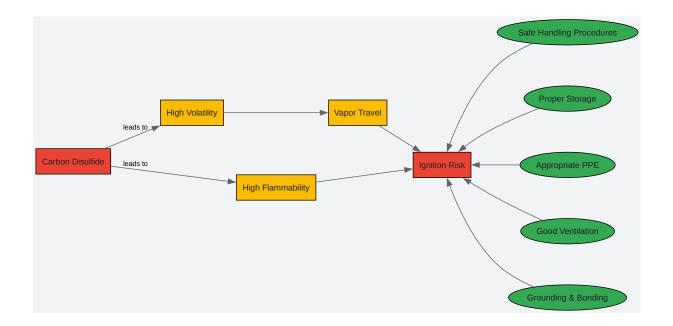
- · Preparation:
  - Ensure a certified chemical fume hood is available and functioning correctly.
  - Gather all necessary materials, including the reaction vessel, reagents, and carbon disulfide in a sealed container.
  - Don appropriate PPE: chemical-resistant gloves, protective clothing, and safety goggles.
  - Set up a cooling system (e.g., an ice bath) for the reaction vessel if the reaction is exothermic.
- Dispensing Carbon Disulfide:
  - Ground and bond the carbon disulfide container and the receiving vessel to prevent static discharge.



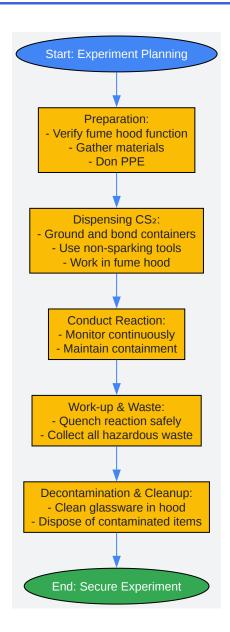
- Use non-sparking tools for all manipulations.
- Slowly and carefully dispense the required amount of carbon disulfide into the reaction vessel inside the fume hood.
- Immediately and securely close the carbon disulfide container.
- Running the Reaction:
  - Perform all subsequent steps of the reaction within the fume hood.
  - Maintain constant vigilance for any signs of a leak or unexpected reaction.
- Work-up and Waste Disposal:
  - Quench the reaction carefully according to your specific protocol.
  - All waste containing carbon disulfide must be collected in a designated, sealed hazardous waste container.
  - Decontaminate all glassware that came into contact with carbon disulfide with a suitable solvent before removing it from the fume hood.
- Cleanup:
  - Wipe down the work area within the fume hood.
  - Properly dispose of all contaminated materials (e.g., gloves, absorbent pads) as hazardous waste.

### **Visualizations**

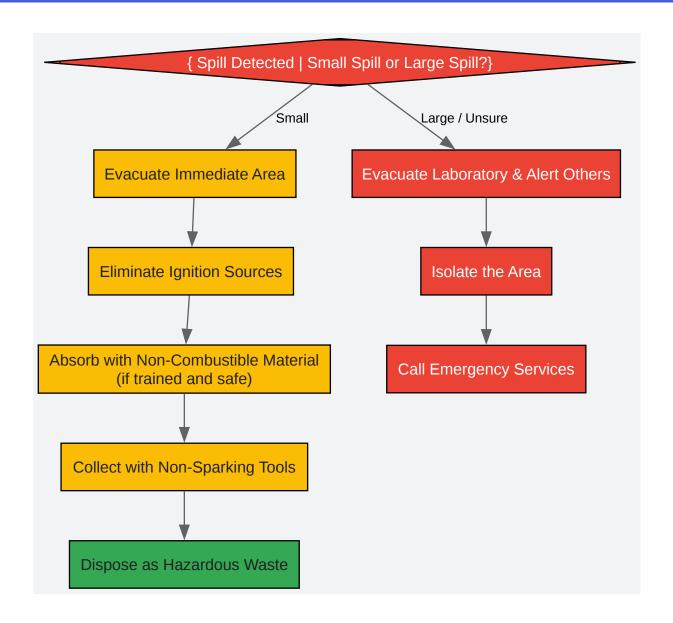












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